

A Comprehensive Technical Guide on the Biological Activities of 4-Hydroxy-3-methylbenzaldehyde

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Compound of Interest

Compound Name: 4-Hydroxy-3-methylbenzaldehyde

Cat. No.: B106927

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Hydroxy-3-methylbenzaldehyde, a phenolic aldehyde, has garnered interest in the scientific community for its potential therapeutic applications. This technical guide provides a detailed overview of its known and inferred biological activities, supported by available data on the compound and its structural analogs. The information presented herein is intended to serve as a resource for researchers and professionals involved in drug discovery and development.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₈ O ₂	[1]
Molecular Weight	136.15 g/mol	[1]
Melting Point	118-120 °C	[1]
Appearance	Tan to brown crystalline powder	The Good Scents Company
Solubility	Soluble in alcohol	[2]

Biological Activities

4-Hydroxy-3-methylbenzaldehyde and its derivatives have demonstrated a range of biological activities, including antimicrobial, antioxidant, anti-inflammatory, and anticancer effects. The following sections detail these activities, presenting available quantitative data and the experimental methodologies used for their determination.

Antimicrobial Activity

While extensive data on the antimicrobial properties of **4-Hydroxy-3-methylbenzaldehyde** is limited, a study on a sulfonic acid-based imine derivative, 4-Hydroxy-3-(2-hydroxy-5-methylbenzylideneamino)benzenesulphonic acid, provides valuable insights into its potential as an antimicrobial agent. The study determined the Minimum Inhibitory Concentration (MIC) of this derivative against a panel of bacteria and yeasts using the broth microdilution method.[\[3\]](#)

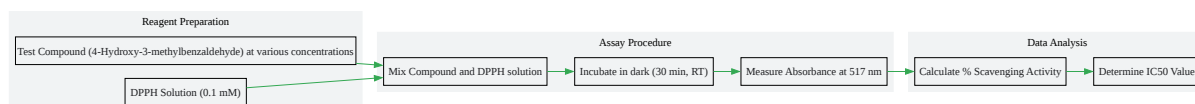
Table 1: Minimum Inhibitory Concentration (MIC) of a **4-Hydroxy-3-methylbenzaldehyde** Derivative[\[3\]](#)

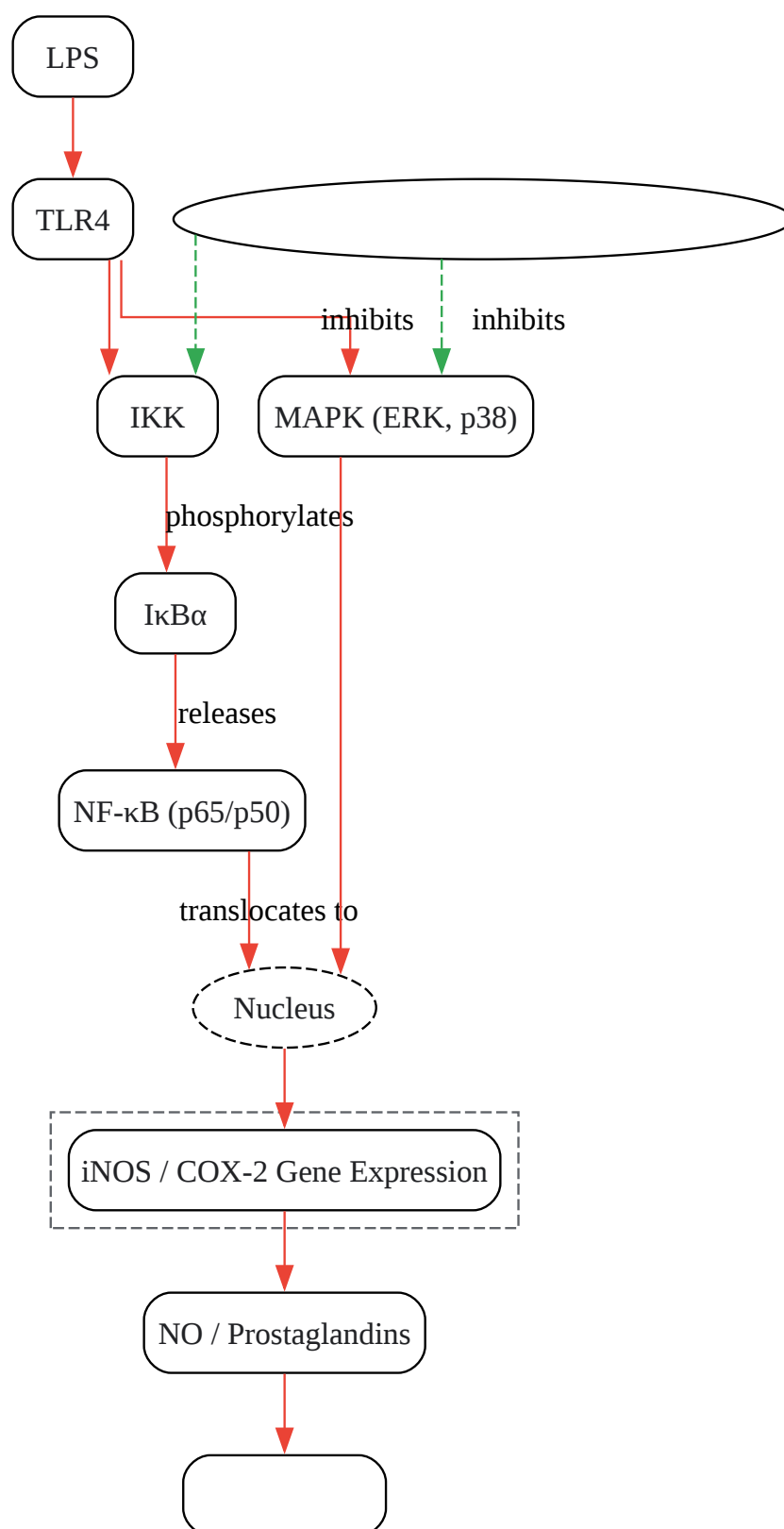
Microorganism	Type	MIC (µg/mL)
Staphylococcus aureus (ATCC 25923)	Gram-positive bacteria	64
Enterococcus faecalis (ATCC 29212)	Gram-positive bacteria	64
Pseudomonas aeruginosa (ATCC 27853)	Gram-negative bacteria	256
Candida albicans (ATCC 60193)	Yeast	128
Candida tropicalis (ATCC 13803)	Yeast	128

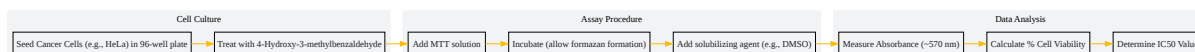
These results suggest that derivatives of **4-Hydroxy-3-methylbenzaldehyde** possess significant antibacterial activity, particularly against Gram-positive bacteria, and moderate antifungal activity.[\[3\]](#)

This method is a standardized procedure for determining the MIC of an antimicrobial agent.

- **Preparation of Inoculum:** A standardized suspension of the test microorganism is prepared to a concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- **Serial Dilution:** The test compound (e.g., **4-Hydroxy-3-methylbenzaldehyde**) is serially diluted in a 96-well microtiter plate containing a suitable broth medium.
- **Inoculation:** Each well is inoculated with the standardized microbial suspension.
- **Incubation:** The plate is incubated under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- **MIC Determination:** The MIC is recorded as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.







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References

- 1. 4-ヒドロキシ-3-メチルベンズアルデヒド 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-Hydroxy-3-methoxy-benzaldehyde series aroyl hydrazones: synthesis, thermostability and antimicrobial activities - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 3. Inhibition of lipopolysaccharide-stimulated nitric oxide production in RAW 264.7 macrophages by a synthetic carbazole, LCY-2-CHO - PubMed [pubmed.ncbi.nlm.nih.gov]
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